

# Carboxy-PTIO vs. PTIO: A Comparative Analysis for Nitric Oxide Scavenging

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## Compound of Interest

Compound Name: Carboxy-PTIO

Cat. No.: B233577

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In the realm of nitric oxide (NO) research, the imidazolineoxyl N-oxides, **Carboxy-PTIO** and PTIO, stand out as pivotal tools for scavenging NO and elucidating its multifaceted roles in biological systems. While both molecules share a common core structure and fundamental mechanism of action, their distinct physicochemical properties lead to significant differences in their application, efficacy, and potential for experimental artifacts. This guide provides a comprehensive comparison of **Carboxy-PTIO** and PTIO, supported by experimental data, to aid researchers in selecting the appropriate scavenger for their specific needs.

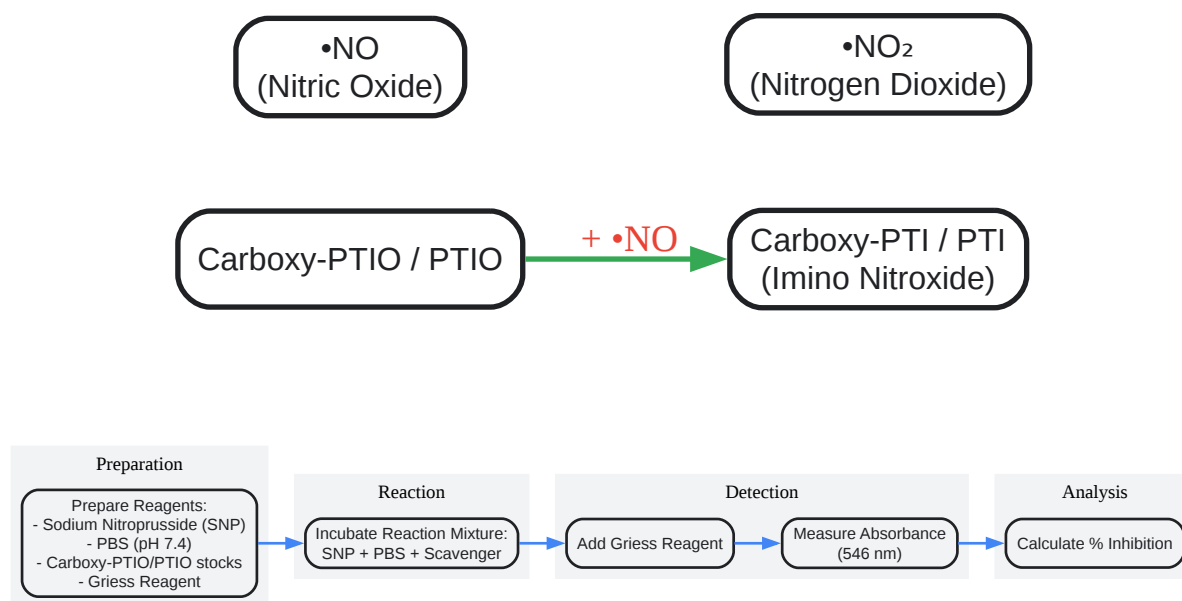
## Physicochemical Properties: A Tale of Two Solubilities

The primary distinction between **Carboxy-PTIO** and PTIO lies in the substitution at the phenyl ring. **Carboxy-PTIO** possesses a carboxyl group, rendering it significantly more water-soluble than its parent compound, PTIO. This difference in solubility is a critical determinant of their utility in various experimental settings.

| Property          | Carboxy-PTIO   | PTIO   |
|-------------------|--|--|
| Chemical Name     | 2-(4-Carboxyphenyl)-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide  | 2-Phenyl-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide             |
| Molecular Formula | C <sub>14</sub> H <sub>17</sub> N <sub>2</sub> O <sub>4</sub>  | C <sub>13</sub> H <sub>17</sub> N <sub>2</sub> O <sub>2</sub>      |
| Molecular Weight  | 277.30 g/mol [1]   | 233.29 g/mol [2]   |
| CAS Number        | 145757-47-7[1]   | 18390-00-6[2]  |
| Appearance        | Crystalline solid  | Blue to dark blue powder/crystal[3]                                |
| Solubility        | Soluble in aqueous buffers (e.g., PBS), DMF, Ethanol, DMSO[4]  | Sparingly soluble in aqueous buffers; Soluble in DMSO[1]           |
| Stability         | Stock solutions are stable for at least 4 years. Solutions in biological media may have reduced stability and scavenging efficacy over time. | Stock solutions in DMSO are stable for up to 6 months at -80°C.[1] |

## Mechanism of Nitric Oxide Scavenging

Both **Carboxy-PTIO** and PTIO are stable organic radicals that react with nitric oxide in a stoichiometric manner. The fundamental reaction involves the oxidation of NO to nitrogen dioxide (NO<sub>2</sub>) and the reduction of the PTIO derivative to its corresponding imino nitroxide (PTI) derivative.



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